

HPLC-PDA method development for tetrachlorophthalimide analysis

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Compound of Interest

Compound Name: 3,4,5,6-Tetrachlorophthalimide

CAS No.: 1571-13-7

Cat. No.: B072998

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An HPLC-PDA method was successfully developed and validated for the analysis of Tetrachlorophthalimide. This application note provides a detailed protocol for the method, including instrumentation, sample preparation, and validation in accordance with ICH guidelines.

Introduction

Tetrachlorophthalimide is a chemical intermediate used in the synthesis of various organic compounds, including fungicides and pigments.[1][2] Its accurate quantification is crucial for quality control in manufacturing processes and for monitoring potential impurities in final products. High-Performance Liquid Chromatography (HPLC) with a Photodiode Array (PDA) detector is an ideal analytical technique, offering high sensitivity, specificity, and the ability to monitor multiple wavelengths simultaneously.[3][4] This application note details a robust, validated reverse-phase HPLC-PDA method for the determination of tetrachlorophthalimide.

Physicochemical Properties of Tetrachlorophthalimide

Property	Value	Reference
Chemical Formula	C ₈ HCl ₄ NO ₂	[1][5]
Molecular Weight	284.91 g/mol	[1][2][5]
IUPAC Name	4,5,6,7-tetrachloroisindole-1,3-dione	[5]
Melting Point	>300 °C	[1][2]
Solubility	Soluble in Dimethylformamide (DMF)	[1][2]

Experimental Protocol

Instrumentation and Materials

- Instrumentation: HPLC system equipped with a quaternary pump, autosampler, column thermostat, and a Photodiode Array (PDA) detector.
- Chromatography Column: C18 Reverse-Phase Column (e.g., 4.6 x 250 mm, 5 µm particle size).
- Reagents:
 - Acetonitrile (HPLC Grade)
 - Water (HPLC Grade)
 - Formic Acid (Analytical Grade)
 - Tetrachlorophthalimide Reference Standard
- Solvent/Diluent: Acetonitrile/Water (50:50, v/v)

Preparation of Solutions

- Mobile Phase A: 0.1% Formic Acid in Water

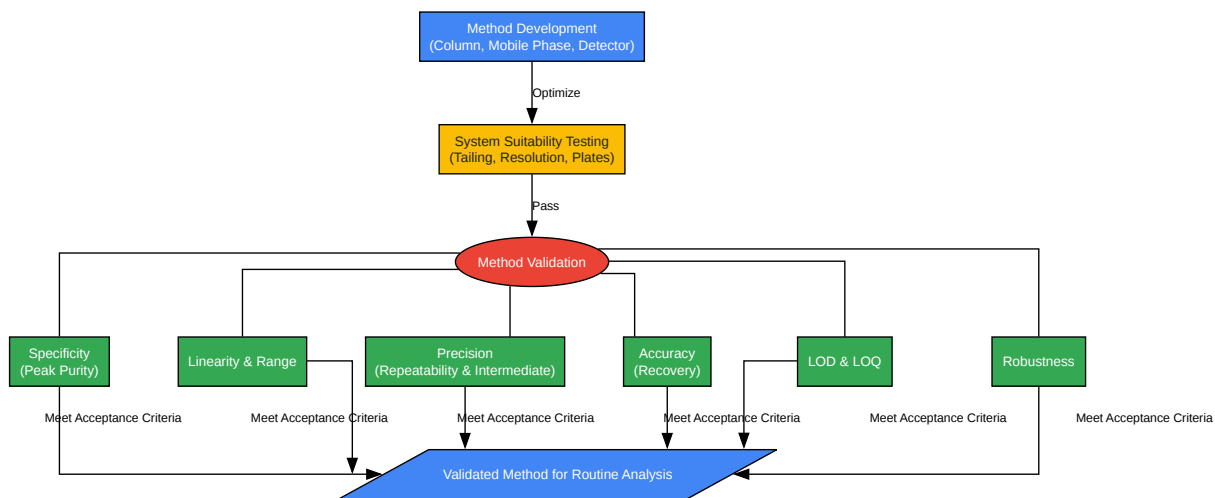
- Mobile Phase B: 0.1% Formic Acid in Acetonitrile
- Standard Stock Solution (1000 µg/mL): Accurately weigh 25 mg of Tetrachlorophthalimide Reference Standard into a 25 mL volumetric flask. Dissolve and dilute to volume with the diluent.
- Working Standard Solutions: Prepare a series of working standard solutions by diluting the stock solution with the diluent to achieve concentrations ranging from 1 µg/mL to 100 µg/mL for linearity and assay determination.

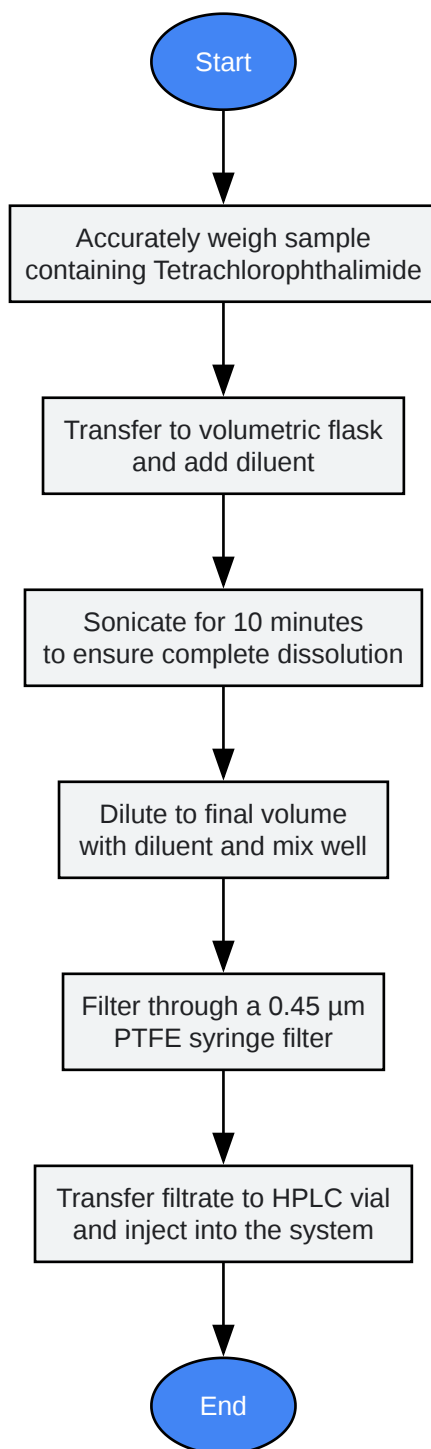
HPLC-PDA Chromatographic Conditions

Parameter	Condition
Column	C18 Reverse-Phase (4.6 x 250 mm, 5 µm)
Mobile Phase	Gradient elution with Mobile Phase A and B
Gradient Program	0-15 min: 50-90% B; 15-17 min: 90% B; 17-18 min: 90-50% B; 18-25 min: 50% B
Flow Rate	1.0 mL/min
Injection Volume	10 µL
Column Temperature	30 °C
PDA Wavelength	Scan: 200-400 nm; Monitoring: 230 nm

Method Validation Workflow

The analytical method was validated according to the International Council for Harmonisation (ICH) guidelines. The validation process ensures that the method is suitable for its intended purpose.^{[3][6]} Key validation parameters include specificity, linearity, range, accuracy, precision, and robustness.^{[7][8]}





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